

Essential Safety and Operational Guide for Handling 2-Methoxy-4-nitroaniline

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Compound of Interest

Compound Name: 2-Methoxy-4-nitroaniline

Cat. No.: B147289

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-Methoxy-4-nitroaniline** (CAS No. 97-52-9). Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance in a laboratory setting.

Immediate Safety and Hazard Information

2-Methoxy-4-nitroaniline is a hazardous substance that is harmful if swallowed, in contact with skin, or if inhaled. It is also suspected of causing cancer.^[1] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the required PPE for handling **2-Methoxy-4-nitroaniline**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with a butyl rubber outer glove and a nitrile inner glove is recommended.	Butyl rubber offers good resistance to nitro compounds. [2][3] Nitrile gloves provide a good general barrier, and double-gloving offers additional protection in case of a breach of the outer glove.
Eye Protection	Chemical safety goggles or a full-face shield.	Protects eyes from dust particles and potential splashes.
Skin and Body Protection	Chemical-resistant lab coat or apron worn over long-sleeved clothing and closed-toe shoes.	Prevents skin contact with the chemical.
Respiratory Protection	See the Respiratory Protection table below for specific guidance based on exposure levels.	Protects against inhalation of harmful dust.

Respiratory Protection Guidelines

An established Occupational Exposure Limit (OEL) for **2-Methoxy-4-nitroaniline** is not available. Therefore, the OSHA Permissible Exposure Limit (PEL) for p-Nitroaniline of 3 mg/m³ over an 8-hour time-weighted average (TWA) will be used as a conservative surrogate.[4][5]

Exposure Scenario	Required Respiratory Protection
Activities with potential for dust generation (e.g., weighing, transferring solid)	A NIOSH-approved N95 or higher particulate respirator.
Exceeding the OEL (3 mg/m ³) or in poorly ventilated areas	A full-facepiece respirator with a combination organic vapor/particulate cartridge (P100).
Emergency situations (e.g., large spills)	A self-contained breathing apparatus (SCBA) with a full facepiece operated in a pressure-demand or other positive-pressure mode.

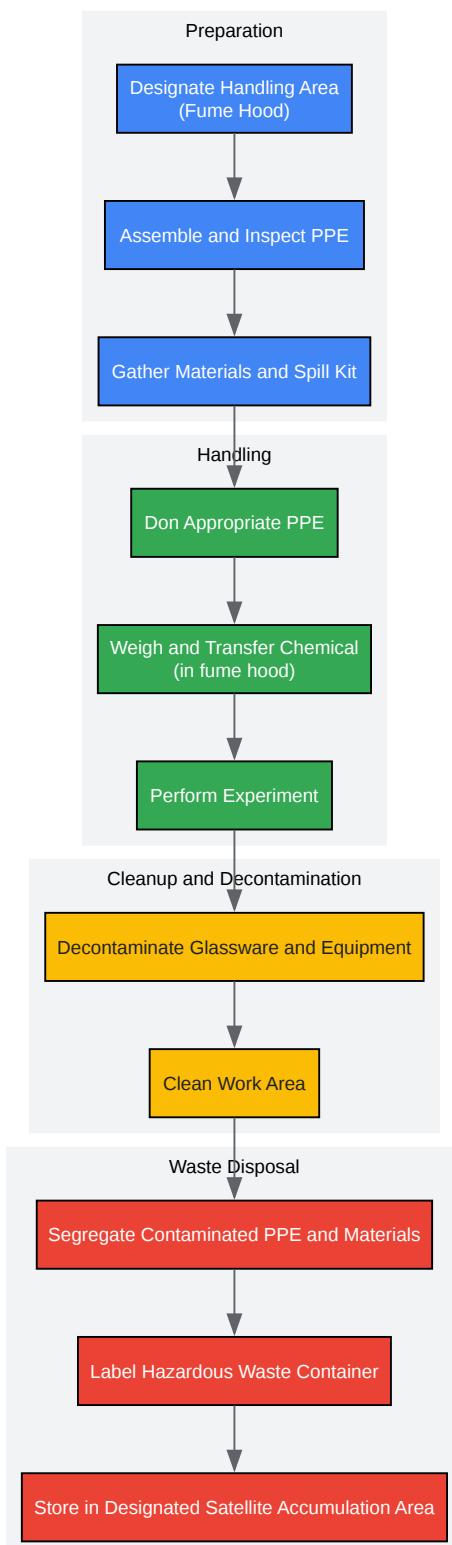
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risk.

Handling Workflow

The following diagram outlines the standard operating procedure for handling **2-Methoxy-4-nitroaniline** in a laboratory setting.

Handling Workflow for 2-Methoxy-4-nitroaniline



Hierarchy of Controls for 2-Methoxy-4-nitroaniline

Elimination
(Most Effective)

Substitution

Not feasible for research purposes.

Engineering Controls

Use a less hazardous chemical if possible.

Administrative Controls

Work in a certified chemical fume hood.

Personal Protective Equipment (PPE)
(Least Effective)

Follow Standard Operating Procedures (SOPs).
Provide safety training.

Wear required gloves, eye protection,
lab coat, and respirator as needed.

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